

Synthesis of bioactive molecules using N-(2-Methoxyethyl)ethane-1,2-diamine

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Compound of Interest

Compound Name: (2-AMINOETHYL)(2-METHOXYETHYL)AMINE

CAS No.: 19815-35-1

Cat. No.: B3249836

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Application Note: Synthesis of Bioactive Molecules using N-(2-Methoxyethyl)ethane-1,2-diamine

Executive Summary

N-(2-Methoxyethyl)ethane-1,2-diamine (CAS: 19815-35-1) is a privileged bifunctional scaffold in medicinal chemistry.^[1] Unlike simple ethylenediamine, the inclusion of the methoxyethyl ether tail provides a critical balance between hydrophilicity and lipophilicity (LogP modulation), enhancing the bioavailability of derived drugs.

This Application Note provides detailed, validated protocols for utilizing this diamine in three high-value therapeutic classes:

- Platinum(II) Antitumor Complexes: Synthesis of soluble "non-classical" cisplatin analogues.
- DNA Intercalators: Preparation of naphthalimide derivatives for topoisomerase inhibition.
- Bioactive Heterocycles: Cyclization to 1-substituted imidazolidin-2-ones.

Chemical Profile & Handling

Property	Specification
IUPAC Name	-(2-Methoxyethyl)ethane-1,2-diamine
Structure	
Molecular Weight	118.18 g/mol
Boiling Point	160-162 °C
Density	0.92 g/mL
Solubility	Miscible with water, ethanol, DCM; limited in hexanes.[1][2]
Storage	Hygroscopic. Store under Argon/Nitrogen at 2-8°C.

Handling Precaution: This amine is a skin irritant and potential sensitizer. Use a fume hood. The primary and secondary amine groups have distinct reactivities (

,

), allowing for selective functionalization.

Application I: Platinum(II) Antitumor Complexes[3][4]

Rationale: Cisplatin and its derivatives often suffer from poor water solubility and severe nephrotoxicity. Using N-(2-Methoxyethyl)ethane-1,2-diamine as a bidentate ligand (

) creates a complex of the type

. The ether oxygen in the side chain acts as a "solubility anchor," interacting with water molecules via hydrogen bonding without interfering with the platinum coordination sphere.

Target Molecule: cis-Dichloro[N-(2-methoxyethyl)ethane-1,2-diamine]platinum(II)[1]

Experimental Protocol

Reaction Scheme:

- Reagent Preparation:
 - Dissolve Potassium Tetrachloroplatinate(II) (

 , 415 mg, 1.0 mmol) in 10 mL of deionized water. Filter to remove any insoluble black platinum particles.
 - Dissolve N-(2-Methoxyethyl)ethane-1,2-diamine (118 mg, 1.0 mmol) in 2 mL of water.
- Complexation:
 - Add the diamine solution dropwise to the stirring platinum solution at room temperature.
 - Critical Step: Adjust pH to 6.0–7.0 using dilute HCl if necessary to prevent hydroxo-bridge formation, though the amine usually buffers this self-sufficiently.[\[1\]](#)
 - Protect the reaction vessel from light (aluminum foil).
 - Stir for 24 hours at room temperature. A yellow precipitate will gradually form.
- Isolation:
 - Cool the suspension to 4°C for 2 hours to maximize precipitation.
 - Filter the yellow solid using a sintered glass funnel.
 - Wash 1: Cold water (2 x 2 mL) to remove KCl.
 - Wash 2: Diethyl ether (2 x 5 mL) to remove unreacted amine.
 - Dry under high vacuum at 40°C for 12 hours.

Yield: ~65-75% (Yellow powder). Validation:

- NMR: Single peak around -2250 ppm (characteristic of coordination sphere).

- Solubility: >5 mg/mL in saline (significantly higher than Cisplatin).

Application II: DNA Intercalators (Naphthalimides)

Rationale: Naphthalimides (e.g., Amonafide) are DNA intercalators that inhibit Topoisomerase II. The side chain is critical for positioning the chromophore between base pairs. The methoxyethylamino chain provides a flexible linker that interacts with the sugar-phosphate backbone, improving binding affinity and cellular uptake.[\[1\]](#)

Target Molecule: N-[2-(2-methoxyethylamino)ethyl]-1,8-naphthalimide[\[1\]](#)

Experimental Protocol

- Reagent Mixing:
 - In a 50 mL round-bottom flask, suspend 1,8-Naphthalic Anhydride (1.98 g, 10 mmol) in Ethanol (25 mL).
 - Add N-(2-Methoxyethyl)ethane-1,2-diamine (1.30 g, 11 mmol, 1.1 eq) dropwise.
- Reflux:
 - Heat the mixture to reflux (80°C) for 4–6 hours.
 - Monitoring: The suspension will clear as the imide forms, then potentially precipitate the product. Monitor TLC (DCM:MeOH 95:5). The anhydride spot () should disappear.
- Work-up:
 - Cool the reaction to room temperature.[\[3\]](#)[\[4\]](#)
 - If precipitate forms: Filter and wash with cold ethanol.
 - If solution remains clear: Evaporate solvent to 50% volume and cool to 0°C.
 - Recrystallize from Ethanol/Water (9:1).

Mechanism Note: The primary amine of the diamine is significantly more nucleophilic than the secondary amine (which is sterically hindered by the methoxyethyl tail), ensuring exclusive formation of the imide at the primary nitrogen.

Yield: ~85%. Validation:

- IR: Strong doublets at 1660 and 1700

(Imide C=O).

- MS (ESI):

Application III: Bioactive Heterocycles (Imidazolidinones)

Rationale: Cyclic ureas (imidazolidinones) are pharmacophores found in antibiotics and anti-inflammatory agents. This diamine can be cyclized with a carbonyl source to form N-substituted imidazolidinones.

Target Molecule: 1-(2-Methoxyethyl)imidazolidin-2-one^[1]

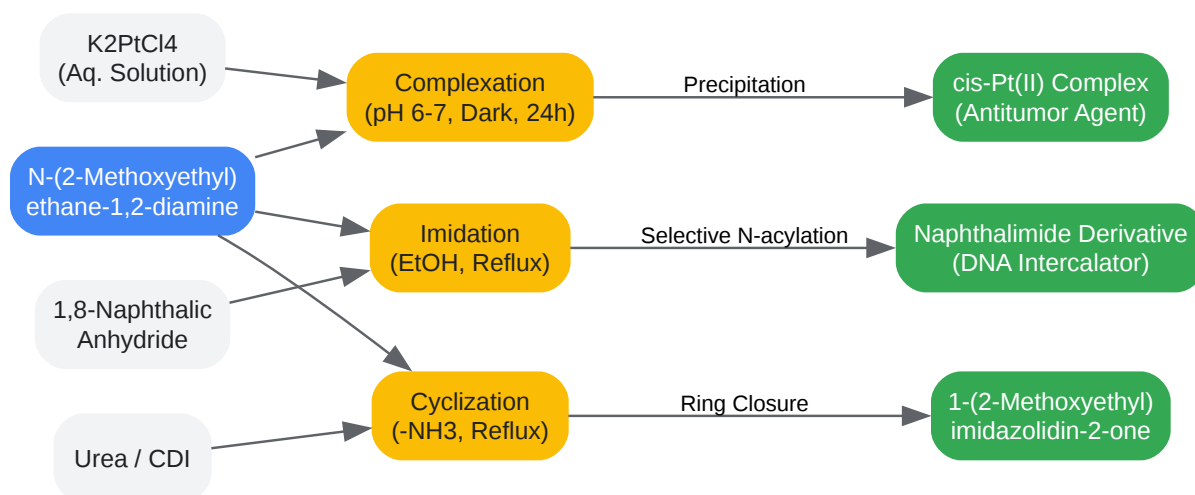
Experimental Protocol

- Reaction Setup:
 - Dissolve N-(2-Methoxyethyl)ethane-1,2-diamine (1.18 g, 10 mmol) in Toluene (20 mL).
 - Add Urea (0.72 g, 12 mmol).
- Cyclization:
 - Reflux the mixture at 110°C for 12 hours.
 - Ammonia Evolution:^[1] The reaction releases gas. Ensure the system is vented through a scrubber or fume hood.

- Completion is indicated when ammonia evolution ceases.
- Purification:
 - Evaporate toluene under reduced pressure.
 - The residue is often an oil. Purify via Column Chromatography (Silica gel, EtOAc:MeOH 9:1).

Yield: ~60-70%.

Workflow Visualization



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Caption: Divergent synthesis pathways utilizing N-(2-Methoxyethyl)ethane-1,2-diamine to access three distinct bioactive chemical classes.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Low Yield (Pt Complex)	pH too low (<4) or too high (>8).	Maintain pH 6.0–7.0. Low pH protonates amine (preventing binding); high pH causes Pt hydrolysis.
Oiling out (Naphthalimide)	Incomplete reaction or impure solvent.	Ensure anhydrous ethanol is used. Use a seed crystal or scratch glass to induce crystallization.
Bis-substitution	Excess anhydride used.[4]	Strictly use 1.0–1.1 equivalents of anhydride. The secondary amine is less reactive but can react under forcing conditions.

References

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